

# Technical Support Center: C.I. Acid Red 183

## Solution Stability

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### Compound of Interest

Compound Name: C.I. Acid Red 183

Cat. No.: B1219784

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the precipitation of **C.I. Acid Red 183** in solution.

## Frequently Asked Questions (FAQs)

Q1: What is **C.I. Acid Red 183** and what are its common applications?

**C.I. Acid Red 183**, also known as Acid Red GRE, is a monoazo acid dye.<sup>[1]</sup> Its chemical formula is  $C_{16}H_{11}ClN_4Na_2O_8S_2$  and it has a molecular weight of 532.48 g/mol.<sup>[2]</sup> It is commonly used in various industrial and research applications, including:

- Dyeing of textiles, leather, and paper.<sup>[1]</sup>
- As a biological stain in hematology and histology.
- In the formulation of inks and cosmetics.

Q2: What are the general solubility properties of **C.I. Acid Red 183**?

**C.I. Acid Red 183** is generally described as being soluble in water, forming a red-colored solution.<sup>[1][3]</sup> However, specific quantitative solubility data can vary. One source indicates a very low water solubility of 903.5 µg/L at 25°C, which may not be representative of its practical use in solution for many applications. It is also soluble in sulfuric acid, resulting in a red-light yellow color.

Q3: What factors can cause **C.I. Acid Red 183** to precipitate from solution?

Several factors can lead to the precipitation of **C.I. Acid Red 183**:

- **Low Temperatures:** As with many solutes, the solubility of **C.I. Acid Red 183** in water is expected to decrease at lower temperatures, which can lead to precipitation.
- **High Salt Concentrations:** The addition of high concentrations of salts (salting out) can reduce the solubility of the dye.
- **Extreme pH:** The color of **C.I. Acid Red 183** solutions is pH-dependent. In a 10% sulfuric acid solution, the color changes to a bluish hue, while a 10% sodium hydroxide solution turns it orange. Extreme pH values can affect the ionic state of the dye molecule, potentially reducing its solubility.
- **Presence of Incompatible Solvents or Reagents:** Mixing the aqueous dye solution with certain organic solvents or other chemical reagents can lead to precipitation if the dye is not soluble in the resulting mixture.

Q4: How can I improve the solubility and stability of my **C.I. Acid Red 183** solution?

To enhance the solubility and prevent precipitation, consider the following:

- **Use High-Purity Water:** Start with distilled or deionized water to avoid introducing ions that could interact with the dye.
- **Optimize pH:** Maintain a neutral to slightly acidic pH for your stock solutions unless your specific application requires a different pH.
- **Gentle Heating:** Gently warming the solution while stirring can help dissolve the dye more effectively. Avoid boiling, as it could potentially degrade the dye.
- **Use of Co-solvents:** For applications that allow, the addition of a small amount of a water-miscible organic solvent, such as ethanol or isopropanol, may improve solubility. However, compatibility should be tested for your specific experiment.

- **Prepare Fresh Solutions:** For critical applications, it is always best to prepare fresh solutions to ensure accurate concentration and avoid issues with long-term stability.

Q5: What are the recommended storage conditions for **C.I. Acid Red 183** solutions?

To maintain the stability of your **C.I. Acid Red 183** solutions and prevent precipitation during storage, it is recommended to:

- Store in a cool, dark place to prevent degradation from light and heat.
- Use tightly sealed containers to prevent evaporation, which would increase the dye concentration and could lead to precipitation.
- For long-term storage, refrigeration (2-8°C) is advisable. Allow the solution to return to room temperature before use to ensure any temperature-dependent precipitate redissolves.

## Troubleshooting Guide: Precipitation of C.I. Acid Red 183

This guide provides a structured approach to troubleshooting precipitation issues with **C.I. Acid Red 183** solutions.

Observation	Potential Cause	Recommended Action
Precipitate forms after cooling the solution.	The concentration of the dye exceeds its solubility at the lower temperature.	1. Gently warm the solution while stirring to redissolve the precipitate. 2. For future preparations, either use a lower concentration of the dye or maintain the solution at a slightly elevated temperature (if compatible with your experiment). 3. Consider preparing a more dilute stock solution.
Precipitate forms immediately upon adding a salt or buffer.	The high ionic strength of the solution is causing the dye to "salt out." or The dye is incompatible with the specific buffer components.	1. Try adding the salt or buffer solution more slowly and with vigorous stirring. 2. Prepare a more dilute solution of the dye before adding the salt or buffer. 3. Test the compatibility of the dye with different buffer systems (e.g., phosphate, citrate, TRIS) at the desired concentration and pH.
Precipitate forms after adding an organic solvent.	C.I. Acid Red 183 has low solubility in the final solvent mixture.	1. Determine the solubility of C.I. Acid Red 183 in the specific organic solvent and the final mixture. 2. Consider using a different co-solvent in which the dye is more soluble. 3. Adjust the ratio of the aqueous solution to the organic solvent.
A film or precipitate forms on the surface of the solution during storage.	Evaporation of the solvent has led to an increase in the dye concentration beyond its solubility limit.	1. Ensure that storage containers are tightly sealed. 2. If some evaporation has occurred, you may try to

redissolve the precipitate by adding a small amount of pure solvent (e.g., water) and gently warming.

The color of the solution changes, and a precipitate is observed.

A chemical reaction or degradation of the dye has occurred, possibly due to pH changes or exposure to light or incompatible chemicals.

1. Check the pH of the solution and adjust if necessary. 2. Protect the solution from light during storage and use. 3. Ensure all glassware is clean and free of contaminants. 4. Prepare a fresh solution.

## Experimental Protocols

### Protocol for Preparing a Stable Aqueous Stock Solution of C.I. Acid Red 183

This protocol outlines the steps to prepare a 1% (w/v) aqueous stock solution of **C.I. Acid Red 183**.

Materials:

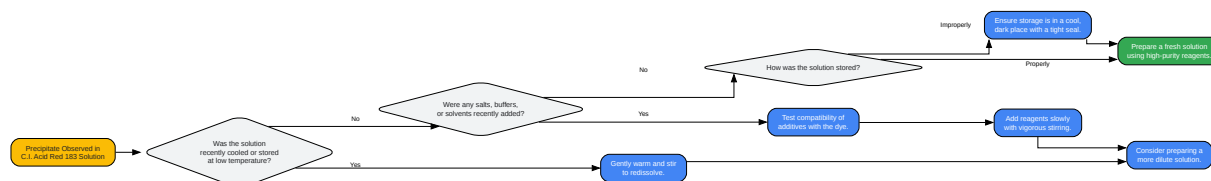
- **C.I. Acid Red 183** powder
- High-purity distilled or deionized water
- Volumetric flask
- Magnetic stirrer and stir bar
- Weighing paper/boat
- Spatula
- Hot plate (optional, for gentle warming)

Procedure:

- **Weigh the Dye:** Accurately weigh 1.0 g of **C.I. Acid Red 183** powder.
- **Transfer to Flask:** Carefully transfer the powder into a 100 mL volumetric flask.
- **Initial Wetting:** Add a small amount of water (e.g., 5-10 mL) to the flask to create a paste with the dye powder. This helps to prevent clumping.
- **Dissolution:** Add a magnetic stir bar to the flask and place it on a magnetic stirrer. Gradually add more water (up to about 80 mL) while continuously stirring.
- **Gentle Heating (if necessary):** If the dye does not dissolve completely at room temperature, gently warm the solution on a hot plate to about 40-50°C while stirring. Do not boil.
- **Cool to Room Temperature:** Once the dye is fully dissolved, remove the flask from the heat source (if used) and allow it to cool to room temperature.
- **Final Volume Adjustment:** Once the solution has returned to room temperature, carefully add water to the 100 mL mark on the volumetric flask.
- **Mixing and Storage:** Cap the flask and invert it several times to ensure the solution is homogeneous. Transfer the solution to a clearly labeled, tightly sealed storage bottle and store in a cool, dark place.

## Visualizing Troubleshooting Logic

The following diagram illustrates a logical workflow for troubleshooting precipitation issues with **C.I. Acid Red 183** solutions.



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Caption: Troubleshooting workflow for **C.I. Acid Red 183** precipitation.

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## References

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